

benzyl salicylate CoRAP assessment results

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

Cat. No.: S575978

Get Quote

CoRAP Status and Rationale

Benzyl Salicylate is listed on the EU's Community Rolling Action Plan (CoRAP) for substance evaluation due to concerns about its potential endocrine-disrupting properties [1]. The assessment is still in progress, and official final results from the European Chemicals Agency (ECHA) or the European Scientific Committee on Consumer Safety (SCCS) are not yet available.

The primary driver for the CoRAP assessment is the need to clarify ambiguous and conflicting data from earlier in-vitro studies regarding its estrogenic potential [1].

Experimental Data on Estrogenic Activity

A 2021 study critically assessed the estrogenic potency of **Benzyl Salicylate** to provide the missing quantitative data requested by regulators. The key findings are summarized below [1]:

Assay Type	Maximal Efficacy (vs. 17 β -Estradiol)	Relative Potency (vs. 17 β -Estradiol)	Cytotoxicity Notes
ERE Reporter Gene Assay	35% - 47% (Partial Agonist)	~21 million times weaker	Active only near cytotoxic concentration levels.

Assay Type	Maximal Efficacy (vs. 17 β -Estradiol)	Relative Potency (vs. 17 β -Estradiol)	Cytotoxicity Notes
MCF7 Cell Proliferation (E-Screen)	35% - 47% (Partial Agonist)	~36 million times weaker	Active only near cytotoxic concentration levels.

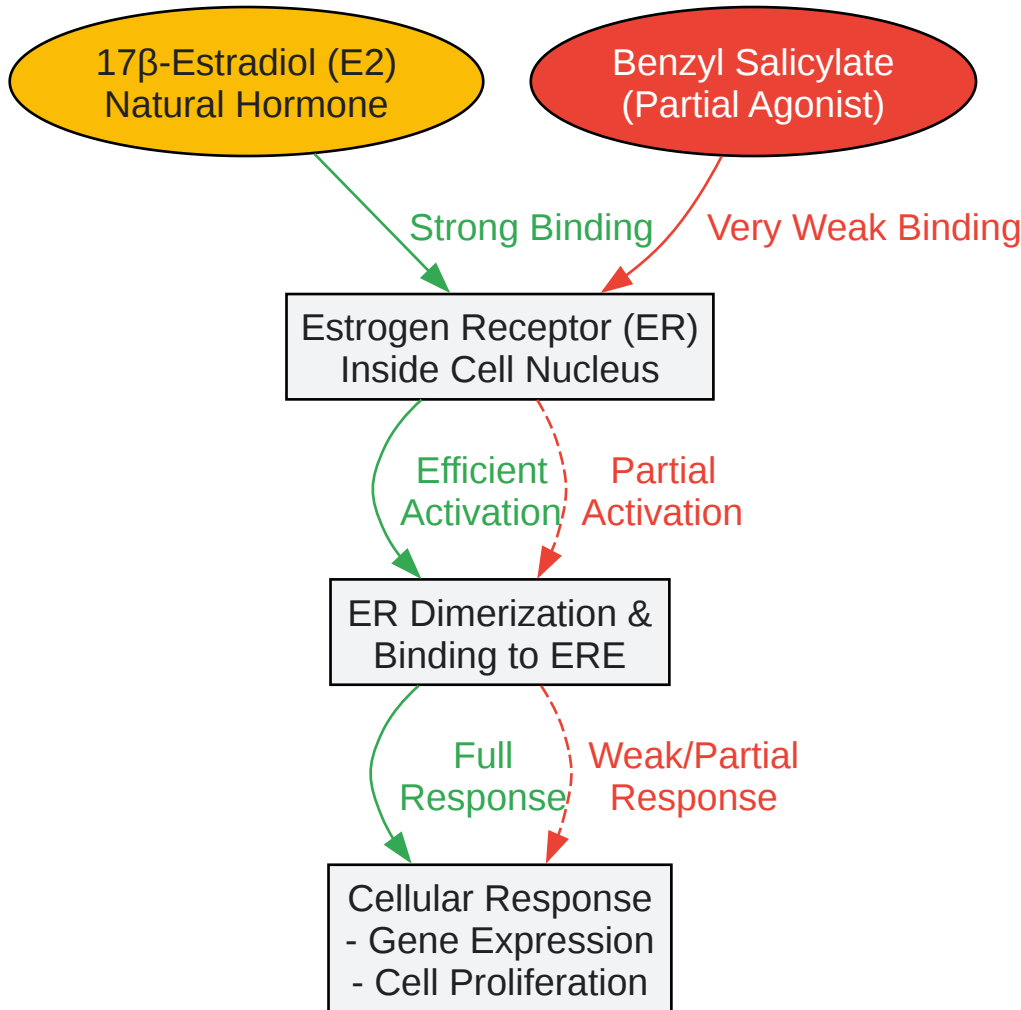
Experimental Protocols:

- **ERE Reporter Gene Assay:** Measured the ability of **Benzyl Salicylate** to activate the human estrogen receptor in a dose-response manner, compared to the natural hormone 17 β -estradiol (E2) [1].
- **MCF7 Cell Proliferation (E-Screen) Assay:** Evaluated the potential of **Benzyl Salicylate** to stimulate the proliferation of human breast cancer cells (MCF7 line), a classic test for estrogenic effects [1].

Estrogenic Activity Signaling Pathway

The in-vitro experiments investigated the initial stages of a canonical estrogen signaling pathway. The diagram below illustrates this mechanism and the points where **Benzyl Salicylate** acts as a weak partial agonist.

Mechanism of Weak Estrogenic Activity of Benzyl Salicylate



[Click to download full resolution via product page](#)

As the diagram shows, **Benzyl Salicylate** can bind to the estrogen receptor and trigger a response, but it is dramatically weaker and less effective than the natural hormone.

Interpretation and Relevance for Researchers

For your research and development work, consider these takeaways:

- **Significantly Low Potency:** The study concludes that the concentration of **Benzyl Salicylate** required to produce even a partial estrogenic effect is millions of times higher than for 17β-estradiol and is close to cytotoxic levels, suggesting a low in-vivo hazard [1].

- **Context for Assessment:** This data directly addresses the ambiguity in prior studies and provides a robust, quantitative benchmark (a potency threshold) that regulatory bodies like the SCCS will likely use in their final CoRAP assessment [1].
- **Regulatory Status Awareness:** Note that **Benzyl Salicylate** is currently classified as a reportable fragrance allergen in the EU, requiring disclosure at certain concentrations [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A critical assessment of the estrogenic potency of benzyl ... [pubmed.ncbi.nlm.nih.gov]
2. What is Benzyl Salicylate? Cosmetic usage, alternatives, ... [slate.greyb.com]

To cite this document: Smolecule. [benzyl salicylate CoRAP assessment results]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b575978#benzyl-salicylate-corap-assessment-results>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com